

A Comprehensive Spectroscopic Guide to 2,5-Dichlorobenzoic Acid

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Compound of Interest

Compound Name: 2,5-Dichlorobenzoic acid

Cat. No.: B7767042

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This technical guide provides an in-depth analysis of the spectral data for **2,5-dichlorobenzoic acid**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering a detailed exploration of its structural features through nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS).

Introduction

2,5-Dichlorobenzoic acid (C₇H₄Cl₂O₂, CAS No. 50-79-3) is a white crystalline solid.^[1] Its utility in various synthetic pathways necessitates a thorough understanding of its chemical structure and purity, which can be unequivocally determined through a combination of spectroscopic techniques. This guide will delve into the interpretation of ¹H NMR, ¹³C NMR, IR, and mass spectra of **2,5-dichlorobenzoic acid**, providing not just the data, but also the rationale behind the spectral features and the experimental methodologies to obtain them.

Molecular Structure and Key Spectroscopic Features

The molecular structure of **2,5-dichlorobenzoic acid** is fundamental to understanding its spectral data. The presence of a carboxylic acid group and two chlorine atoms on the benzene ring gives rise to a unique spectroscopic fingerprint.

Figure 1: Molecular structure of **2,5-Dichlorobenzoic acid** with atom numbering.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation patterns. For **2,5-dichlorobenzoic acid**, electron ionization (EI) is a common method.^[2]

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A small amount of solid **2,5-dichlorobenzoic acid** is introduced into the mass spectrometer via a direct insertion probe or by gas chromatography if volatile enough.
- **Ionization:** The sample is bombarded with a high-energy electron beam (typically 70 eV) in a high vacuum, causing the molecule to ionize and fragment.
- **Mass Analysis:** The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The abundance of each ion is measured by a detector, generating a mass spectrum.

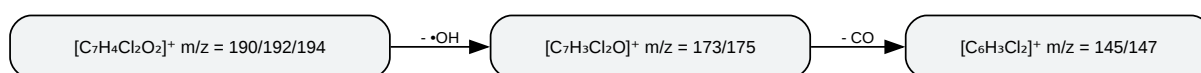
Data Interpretation

The mass spectrum of **2,5-dichlorobenzoic acid** exhibits a characteristic pattern of peaks.

m/z	Relative Intensity (%)	Assignment
190	~60%	[M] ⁺ (Molecular ion with ³⁵ Cl ₂)
192	~40%	[M+2] ⁺ (Isotope peak with one ³⁵ Cl and one ³⁷ Cl)
194	~6%	[M+4] ⁺ (Isotope peak with ³⁷ Cl ₂)
173	100%	[[M-OH]] ⁺ (Loss of hydroxyl radical)
145	~30%	[[M-COOH]] ⁺ (Loss of carboxyl group)
110	~20%	[C ₆ H ₃ Cl] ⁺

Data is compiled from representative spectra and may vary slightly based on instrumentation.

The molecular ion peak cluster at m/z 190, 192, and 194 is a definitive indicator of a molecule containing two chlorine atoms, due to the natural isotopic abundance of ³⁵Cl and ³⁷Cl. The base peak at m/z 173 corresponds to the loss of a hydroxyl radical, a common fragmentation pathway for carboxylic acids.



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References

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